

Application of Trimethoprim-d9 in Environmental Sample Analysis

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Compound of Interest		
Compound Name:	Trimethoprim-d9	
Cat. No.:	B562225	Get Quote

Introduction

Trimethoprim-d9 (TMP-d9), a deuterated analog of the antibiotic trimethoprim, serves as a crucial internal standard for the quantitative analysis of trimethoprim and other pharmaceutical residues in complex environmental matrices. Its use in conjunction with sensitive analytical techniques like liquid chromatography-tandem mass spectrometry (LC-MS/MS) allows for accurate and precise quantification by correcting for matrix effects and variations in sample preparation and instrument response. This application note details the methodologies and protocols for utilizing **Trimethoprim-d9** in the analysis of environmental samples such as water, wastewater, and soil.

Analytical Principle

Isotope dilution mass spectrometry (IDMS) is a powerful analytical technique that employs isotopically labeled compounds as internal standards. **Trimethoprim-d9**, with a mass shift of +9 atomic mass units compared to the native trimethoprim, is an ideal internal standard.[1] It behaves chemically and physically identically to the analyte of interest (trimethoprim) during sample extraction, cleanup, and chromatographic separation. By adding a known amount of **Trimethoprim-d9** to the sample at the beginning of the analytical process, any loss of the target analyte during sample processing will be mirrored by a proportional loss of the internal standard. The ratio of the analyte signal to the internal standard signal in the mass spectrometer is then used for quantification, leading to highly accurate and reliable results.



Applications in Environmental Matrices

Trimethoprim-d9 is widely used for the determination of trimethoprim in various environmental compartments:

- Wastewater and Surface Water: Monitoring of wastewater treatment plant influents and effluents, as well as rivers and lakes, for trimethoprim contamination.[2][3][4][5]
- Drinking Water: Ensuring the safety of drinking water by detecting trace levels of trimethoprim.
- Soil and Sludge: Assessing the accumulation of trimethoprim in agricultural soils and sewage sludge.[1][5]

Quantitative Data Summary

The following tables summarize the performance of analytical methods using **Trimethoprim-d9** for the quantification of trimethoprim in various environmental samples. These methods typically involve solid-phase extraction (SPE) for sample pre-concentration and cleanup, followed by LC-MS/MS analysis.

Table 1: Method Detection and Quantification Limits

Matrix	Method	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
Influent Wastewater	SPE-LC-MS/MS	20–200 pg/L	-	[3]
Effluent Wastewater	SPE-LC-MS/MS	16–120 pg/L	-	[3]
River Water	SPE-LC-MS/MS	8.0–60 pg/L	-	[3]
Water	HPLC/UV	0.06 μΜ	0.2 μΜ	[7]
Drinking Water	SPE-LC-MS/MS	-	< 10 ng/L	[6]



Table 2: Recovery Rates

Matrix	Method	Analyte Concentrati on	Recovery (%)	Relative Standard Deviation (RSD) (%)	Reference
Wastewater and River Water	SPE-LC- MS/MS	-	49 - 133	1 - 18	[3]
Spiked Water	SPE-TLC Densitometry	-	108.7 ± 23.7	-	[3]
Drinking Water	SPE-LC- MS/MS	-	> 90	-	[6]

Experimental Protocols

Protocol 1: Analysis of Trimethoprim in Water and Wastewater by SPE and LC-MS/MS

This protocol is a generalized procedure based on common practices for the analysis of trimethoprim in aqueous environmental samples using **Trimethoprim-d9** as an internal standard.

- 1. Sample Preparation and Spiking
- Collect water/wastewater samples in clean glass bottles.
- Filter the samples through a 0.45 μm glass fiber filter to remove suspended solids.
- To a known volume of the filtered sample (e.g., 100 mL), add a precise amount of **Trimethoprim-d9** solution to achieve a final concentration of, for example, 100 ng/L.
- Acidify the sample to pH 2-3 with an appropriate acid (e.g., formic acid or sulfuric acid) to improve the extraction efficiency of trimethoprim.



2. Solid-Phase Extraction (SPE)

- Cartridge Conditioning: Condition a hydrophilic-lipophilic balanced (HLB) SPE cartridge (e.g., 200 mg, 6 mL) by passing 5 mL of methanol followed by 5 mL of acidified deionized water (pH 2-3).[8]
- Sample Loading: Load the pre-spiked and acidified sample onto the conditioned SPE cartridge at a flow rate of approximately 5 mL/min.
- Cartridge Washing: Wash the cartridge with 5 mL of deionized water to remove interfering substances.
- Cartridge Drying: Dry the cartridge under a gentle stream of nitrogen for 10-15 minutes.
- Elution: Elute the retained analytes (trimethoprim and Trimethoprim-d9) with two aliquots of 3 mL of methanol.
- Reconstitution: Evaporate the eluate to dryness under a gentle nitrogen stream at 40°C. Reconstitute the residue in a small, known volume (e.g., 1 mL) of the mobile phase starting condition (e.g., 95:5 water:methanol with 0.1% formic acid).

3. LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
 - Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 2.7 μm particle size) is commonly used.
 - Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile or methanol with 0.1% formic acid (B).
 - Flow Rate: 0.3 0.5 mL/min.
 - Injection Volume: 5 20 μL.
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.



- Multiple Reaction Monitoring (MRM): Monitor the specific precursor-to-product ion transitions for both trimethoprim and **Trimethoprim-d9**.
 - Trimethoprim: e.g., m/z 291 → 230
 - **Trimethoprim-d9**: e.g., m/z 300 → 230
- Optimize collision energy and other MS parameters for maximum signal intensity.

4. Quantification

- Generate a calibration curve by analyzing a series of standards containing known concentrations of trimethoprim and a constant concentration of Trimethoprim-d9.
- Plot the ratio of the peak area of trimethoprim to the peak area of Trimethoprim-d9 against the concentration of trimethoprim.
- Calculate the concentration of trimethoprim in the environmental sample using the calibration curve and the measured peak area ratio from the sample analysis.

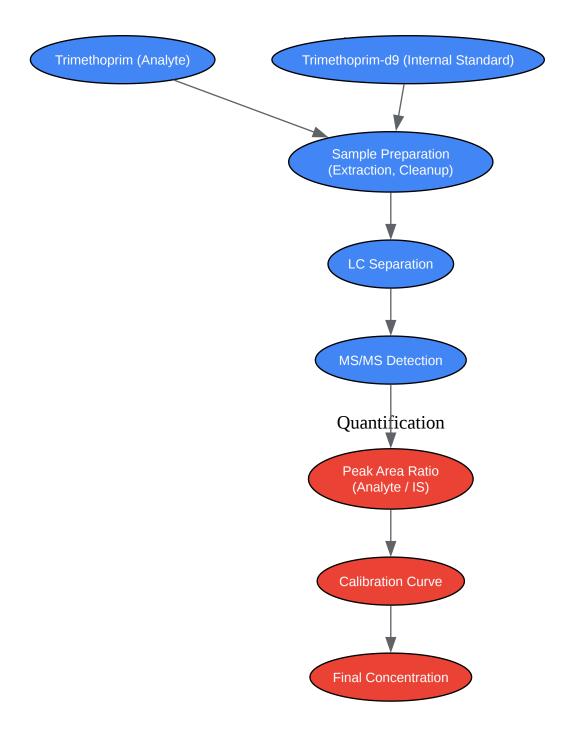
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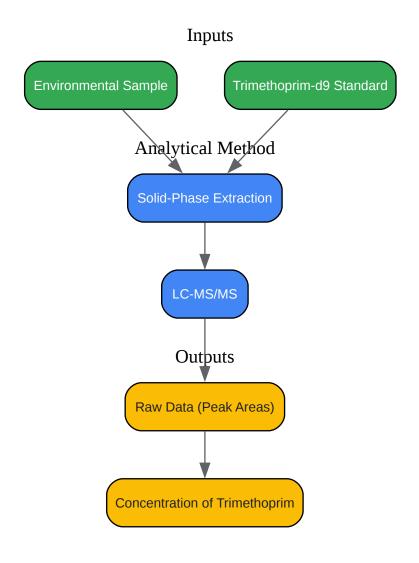
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Caption: Experimental workflow for the analysis of trimethoprim in environmental water samples.









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